

4-Methylisatin molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Methylisatin

Cat. No.: B074770

[Get Quote](#)

Technical Data Sheet: 4-Methylisatin

An In-depth Guide for Researchers, Scientists, and Drug Development Professionals

This document provides core technical data for **4-Methylisatin** (CAS RN: 1128-44-5), a versatile intermediate compound used in the synthesis of pharmaceuticals and other bioactive molecules.^[1] The information is presented to support research and development activities.

Chemical Properties

4-Methylisatin, also known as 4-methyl-1H-indole-2,3-dione, is a derivative of isatin.^[2] It is a solid, often appearing as a pale beige to light brown or orange powder.^{[1][2]}

Quantitative Molecular Data

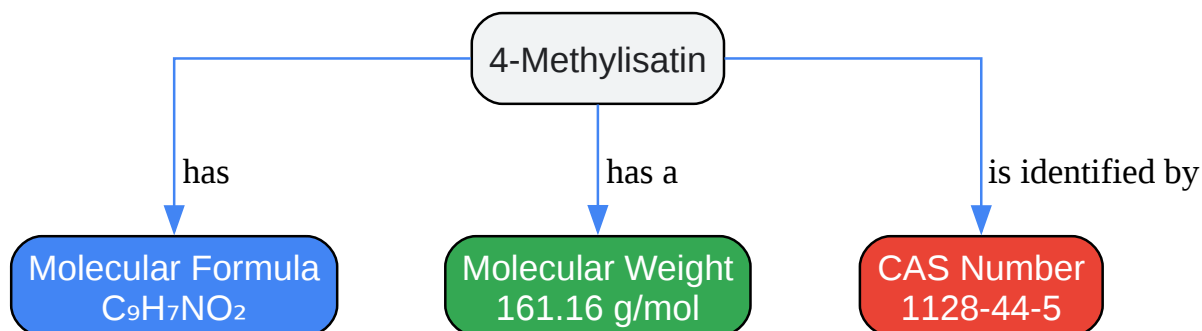
The fundamental molecular properties of **4-Methylisatin** are summarized in the table below. This data is essential for stoichiometric calculations, analytical method development, and chemical synthesis planning.

Property	Value
Molecular Formula	C ₉ H ₇ NO ₂
Molecular Weight	161.16 g/mol
CAS Number	1128-44-5

Data sourced from multiple chemical suppliers and databases.[1][2][3]

Logical Relationship: Structure and Identity

The following diagram illustrates the relationship between the common name, molecular formula, and unique chemical identifier (CAS Number) for **4-Methylisatin**.



[Click to download full resolution via product page](#)

Caption: Core identifiers for **4-Methylisatin**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. lbaochemicals.com [lbaochemicals.com]
- 2. CAS 1128-44-5: 4-Methylisatin | CymitQuimica [cymitquimica.com]
- 3. 1128-44-5|4-Methylisatin|BLD Pharm [bldpharm.com]
- To cite this document: BenchChem. [4-Methylisatin molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b074770#4-methylisatin-molecular-weight-and-formula\]](https://www.benchchem.com/product/b074770#4-methylisatin-molecular-weight-and-formula)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com